# Diethyl Aspartate: A Comprehensive Technical Guide for Scientific Professionals

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Diethyl aspartate* |
| *CAS No.:* | *13552-87-9* |
| *Cat. No.:* | *B079729* |

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An In-depth Exploration of the Synthesis, Properties, and Applications of **Diethyl Aspartate** in Research and Development

This guide serves as a detailed technical resource for researchers, scientists, and professionals in drug development, providing a comprehensive overview of **diethyl aspartate**. It will delve into the chemical and physical properties, synthesis methodologies, and diverse applications of this versatile diester of aspartic acid. The content is structured to offer not only foundational knowledge but also practical insights into its use in experimental settings.

## Chemical Identity and Nomenclature

**Diethyl aspartate** is an organic compound classified as a diester of the amino acid aspartic acid. Due to the chiral nature of the alpha-carbon in the aspartic acid backbone, **diethyl aspartate** can exist in several stereoisomeric forms: diethyl L-aspartate, diethyl D-aspartate, and the racemic mixture, diethyl DL-aspartate. The specific stereoisomer is a critical consideration in many of its applications, particularly in pharmaceutical synthesis.

## CAS Numbers

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The Chemical Abstracts Service (CAS) has assigned unique registry numbers to the different forms of **diethyl aspartate**, which are essential for unambiguous identification in research and commerce.

| Compound Name | CAS Number |
|---|---|
| Diethyl L-aspartate | 13552-87-9[1][2][3][4] |
| Diethyl DL-aspartate | 43101-48-0[5][6][7] |
| Diethyl L-aspartate hydrochloride | 16115-68-7[8][9] |

It is important to note that the hydrochloride salt of diethyl L-aspartate is also a common commercially available form.

## Synonyms

A variety of synonyms are used in literature and commercial listings to refer to **diethyl aspartate**. Understanding these is crucial for effective literature searches and procurement.

Common Synonyms for **Diethyl Aspartate**:

- Aspartic acid diethyl ester[1]
- Diethyl 2-aminobutanedioate[6]
- Diethyl aminobutanedioate
- L-Aspartic acid, diethyl ester[1]
- H-Asp(OEt)-OEt
- (S)-Diethyl 2-aminosuccinate[1]

The specific stereochemistry is often denoted with prefixes such as L-, D-, (S)-, (R)-, or DL-.

## Physicochemical Properties

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A thorough understanding of the physicochemical properties of **diethyl aspartate** is fundamental to its application in experimental design and chemical synthesis.

## General Properties

| Property | Value | Source |
|---|---|---|
| Molecular Formula | C8H15NO4 | [1][5][6][10] |
| Molecular Weight | 189.21 g/mol | [1] |
| Appearance | White to off-white crystalline powder or liquid | |
| Melting Point | 106 - 111 °C (for L-aspartate hydrochloride) | [8] |

## Structural Representation

The chemical structure of **diethyl aspartate** is characterized by a central four-carbon chain with an amine group at the second carbon and two carboxylic acid groups esterified with ethanol.

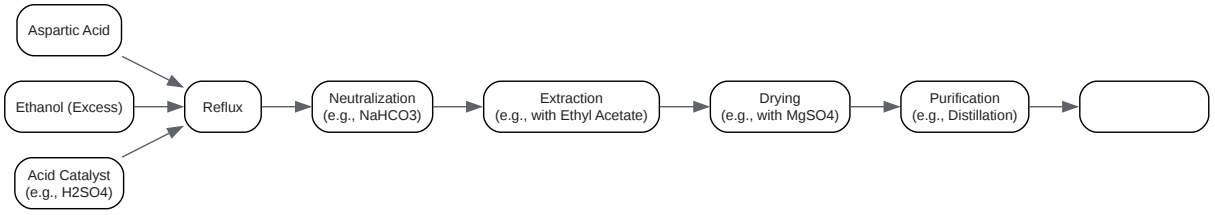
Caption: Chemical structure of **diethyl aspartate**.

# Synthesis and Manufacturing

The primary method for synthesizing **diethyl aspartate** is through the Fischer esterification of aspartic acid. This acid-catalyzed reaction involves refluxing aspartic acid in an excess of ethanol.

## General Synthesis Workflow

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